

efficacy comparison of Diethyl pyimDC in different cell lines

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Compound Focus: Diethyl pyimDC

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Comparative Data on Biheteroaryl Inhibitors

The table below summarizes key experimental data for **Diethyl pyimDC** and related compounds from a study investigating collagen prolyl 4-hydroxylase (CP4H) inhibitors [1].

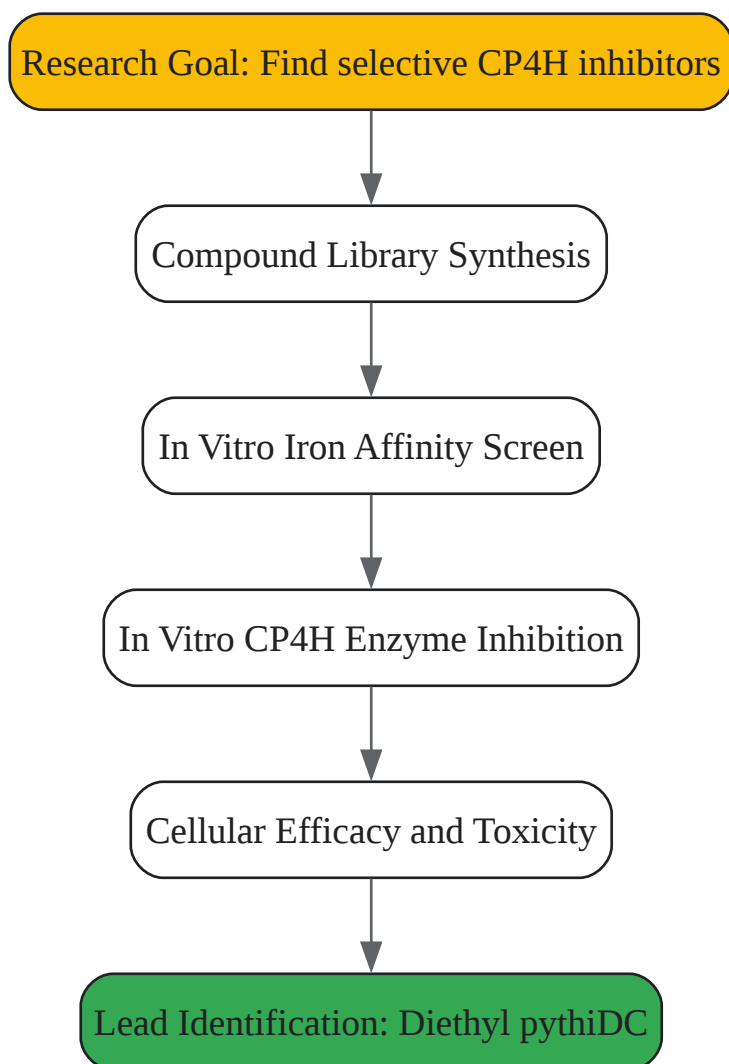
Compound Name	Core Structure	Fe(II) Affinity (Fe ₂₀ -EC ₅₀ , μM)	In Vitro CP4H Inhibition	Cellular Efficacy (Collagen Biosynthesis Inhibition)
Diethyl pyimDC	Pyridine-Imidazole	900 ± 30	Data not fully specified in results	Data not fully specified in results
EDHB (Ethyl 3,4-dihydroxybenzoate)	Benzoate	Not provided in results	Commonly used but has low potency and poor selectivity [1]	Ineffective at low doses; causes off-target iron deficiency [1]
bipy55'DC	Bipyridine	Very high affinity (tightly binds free iron) [1]	Potent CP4H inhibitor [1]	Limited utility due to disruption of cellular iron homeostasis [1]

Compound Name	Core Structure	Fe(II) Affinity (Fe ₂₀ -EC ₅₀ , μM)	In Vitro CP4H Inhibition	Cellular Efficacy (Collagen Biosynthesis Inhibition)
Diethyl pythiDC	Pyridine-Thiazole	5100 ± 100	Retains potency	Effective in human cells; inhibits collagen biosynthesis without general toxicity or iron disruption [1]

The search results indicate that **Diethyl pyimDC** was part of a library of compounds designed to find better CP4H inhibitors [1]. Its key characteristic, as shown in the table, is its **moderately low affinity for free iron**, which is significantly weaker than that of the bipyridine-based compounds [1]. This property is desirable to avoid disrupting cellular iron metabolism, a common side effect of earlier inhibitors like EDHB [1].

Experimental Context and Workflow

The data for **Diethyl pyimDC** was generated through a specific research workflow aimed at discovering selective CP4H inhibitors.



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Key Experimental Protocols [1]

- **Compound Synthesis:** The library of biheteroaryl compounds, including pyimDC, was synthesized using palladium-catalyzed cross-coupling reactions or obtained from commercial sources.
- **Iron Affinity Measurement (Fe₂₀-EC₅₀):** Titration experiments were performed with 20 μM Fe(II) at pH 7.0. The formation of colored Fe(ligand)₃²⁺ complexes was monitored, and the half-maximal concentration (EC₅₀) for iron complex formation was determined.
- **CP4H Enzyme Inhibition Assay:** Human CP4H activity was assessed in vitro. Inhibitors like bipyDCs were known to be competitive with respect to the α-ketoglutarate (AKG) cosubstrate.
- **Cellular Efficacy and Toxicity:** Bioavailable diester compounds (like Diethyl pythiDC) were tested in human cell cultures. Metrics included inhibition of collagen biosynthesis, general cell viability (toxicity), and markers of iron homeostasis disruption.

Insights for Further Research

Based on the available information, here are key points to guide your investigation:

- **Pyridine-Imidazole Core: Diethyl pyimDC** belongs to a class of asymmetric biheteroaryl compounds designed to improve selectivity over traditional inhibitors [1].
- **Mechanism of Action:** These compounds act as CP4H inhibitors, typically by chelating the enzyme's active-site iron or competing with its cosubstrate, α -ketoglutarate [1].
- **Comparative Advantage:** The main research finding was that the **pyridine-thiazole core (pythiDC)**, not pyridine-imidazole, was identified as the most promising scaffold due to its optimal balance of potency and selectivity [1].

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References

1. Selective Inhibition of Collagen Prolyl 4-Hydroxylase in ... [pmc.ncbi.nlm.nih.gov]

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